

# Standard Operating Procedure: Proper Disposal of 2-Acetyl-5-norbornene

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## Compound of Interest

Compound Name: 2-Acetyl-5-norbornene

Cat. No.: B104537

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This document provides detailed procedural guidance for the safe and compliant disposal of **2-Acetyl-5-norbornene**, ensuring the safety of laboratory personnel and the protection of the environment. The procedures outlined are based on established safety data and hazardous waste management protocols.

## Immediate Safety and Hazard Identification

Before handling **2-Acetyl-5-norbornene** for disposal, it is critical to be aware of its primary hazards. This chemical is classified as a Category 4 combustible liquid and is noted for its strong stench.<sup>[1]</sup> Proper personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times.<sup>[1][2]</sup> All handling and preparation for disposal should be conducted within a chemical fume hood to ensure adequate ventilation.<sup>[3]</sup>

## Key Hazard and Safety Data Summary

Property	Value/Classification	Citation
Chemical Name	2-Acetyl-5-norbornene (mixture of endo and exo)	[1]
Synonyms	Methyl 5-norbornen-2-yl ketone	[4]
CAS Number	5063-03-6	[4]
Physical Hazard	Flammable liquids, Category 4 (Combustible Liquid)	[1]
Health Hazard	Acute Toxicity 4, Oral	[4]
Flash Point	62 °C (143.6 °F) - closed cup	[4]
Incompatible Materials	Strong oxidizing agents, strong bases, strong reducing agents	[1]
Primary Disposal Route	Approved hazardous waste disposal plant	[1]
Environmental Note	Do not empty into drains or release into the environment.	[1][3][5]

## Detailed Disposal Protocol

The disposal of **2-Acetyl-5-norbornene** must be treated as a formal, regulated process. It should not be mixed with other waste streams unless compatibility has been confirmed.[6] The following step-by-step procedure must be followed.

### Step 1: Waste Segregation and Collection

- Designate a specific, compatible waste container for **2-Acetyl-5-norbornene**. This is classified as a non-halogenated organic solvent waste.[7][8]
- The container must be made of appropriate material (e.g., High-Density Polyethylene - HDPE) and be sealable and airtight.[2][6]

- Never mix **2-Acetyl-5-norbornene** with incompatible materials such as strong acids, bases, or oxidizing agents in the same waste container.[1][9]

#### Step 2: Container Labeling

- Immediately upon adding the first volume of waste, affix a completed "Hazardous Waste" label to the container.[2]
- The label must include:
  - The full chemical name: "**2-Acetyl-5-norbornene**"
  - The associated hazards (e.g., "Combustible Liquid," "Harmful if Swallowed")
  - The date accumulation started.
  - The name of the principal investigator or laboratory contact.

#### Step 3: Waste Storage

- Store the sealed waste container in a designated, well-ventilated satellite accumulation area. [1]
- The storage location must be cool and away from sources of ignition, heat, sparks, or open flames.[1][2]
- Ensure the liquid waste container is placed within secondary containment (bunding) to prevent spills from spreading.[10]

#### Step 4: Handling Spills During Disposal Preparation

- In the event of a small spill during transfer to the waste container, absorb the material with an inert, dry absorbent (e.g., vermiculite, sand).[2]
- Use only non-sparking, spark-proof tools for cleanup.[1]
- Collect the contaminated absorbent material and place it in a separate, sealed container for disposal as solid hazardous waste.[1]

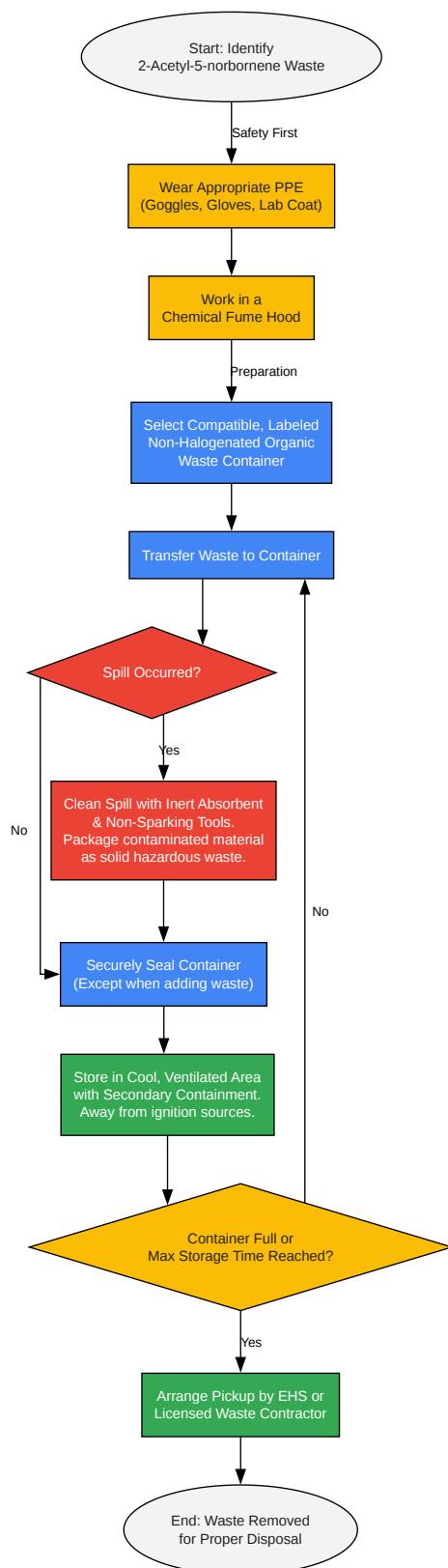
- Report any spills to your laboratory supervisor or Environmental Health & Safety (EHS) office.[\[7\]](#)

#### Step 5: Arranging for Final Disposal

- Once the waste container is full, or if it has been in accumulation for a designated period (typically 6-12 months, check local regulations), arrange for its collection.
- Contact your institution's EHS or a licensed hazardous waste disposal contractor for pickup.
- Do not attempt to dispose of the chemical via the sanitary sewer system under any circumstances.[\[5\]](#)[\[11\]](#) The final disposal method will likely be incineration at a licensed facility.[\[5\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical steps and decision points in the proper disposal process for **2-Acetyl-5-norbornene**.



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